

The Analytical Standard: A Technical Guide to 8-Hydroxy Mianserin-d3

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Compound of Interest

Compound Name: 8-Hydroxy Mianserin-d3

Cat. No.: B12431681

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **8-Hydroxy Mianserin-d3** (CAS No. 1215316-77-0), a critical tool for researchers and scientists in the field of drug development and analysis. This document explores its commercial availability, key suppliers, and the technical specifications vital for its application as a stable isotope-labeled internal standard. Furthermore, it delves into the scientific rationale behind its use, a plausible synthetic pathway, and a detailed protocol for its application in bioanalytical methods.

Introduction: The Role of Deuterated Standards in Modern Analytics

In the landscape of pharmaceutical analysis, particularly in pharmacokinetic and metabolic studies, precision and accuracy are paramount. The use of stable isotope-labeled internal standards, such as **8-Hydroxy Mianserin-d3**, has become the gold standard for quantitative analysis using mass spectrometry.^{[1][2]} The incorporation of deuterium atoms at a specific position within the molecule results in a compound that is chemically identical to the analyte of interest (8-Hydroxy Mianserin) but has a distinct, higher molecular weight. This property allows it to be differentiated by a mass spectrometer while co-eluting with the unlabeled analyte during

chromatography. The key advantage lies in its ability to compensate for variations in sample preparation, injection volume, and matrix effects, thereby ensuring robust and reliable quantification.^{[1][2]}

8-Hydroxy Mianserin is a significant metabolite of the tetracyclic antidepressant Mianserin. Therefore, the accurate quantification of this metabolite is crucial for understanding the drug's metabolic profile and its therapeutic and potential toxic effects. **8-Hydroxy Mianserin-d3** serves as an indispensable tool for these investigations.

Commercial Availability and Key Suppliers

8-Hydroxy Mianserin-d3 is available as a specialized chemical for research and development purposes. The following table summarizes the known commercial suppliers and the product's key identifiers.

Supplier	Product Name	Catalogue No.	CAS No.	Molecular Formula	Molecular Weight
Veeprho	8-Hydroxy Mianserin-D3	DVE001066	1215316-77-0	C18H17D3N2O	283.38 g/mol
Pharmaffiliates	8-Hydroxy Mianserin-d3	PA STI 088096	1215316-77-0	C18H17D3N2O	283.38

Both Veeprho and Pharmaffiliates list the compound, confirming its commercial availability as a reference standard.^{[3][4]} Researchers are advised to contact these suppliers directly for quotations, availability, and to request a comprehensive Certificate of Analysis for their specific lot. Additionally, companies specializing in custom synthesis, such as Klivon, may offer the synthesis of **8-Hydroxy Mianserin-d3** upon request.^[5]

Technical Specifications: A Representative Certificate of Analysis

While a specific Certificate of Analysis (CoA) for a purchased lot of **8-Hydroxy Mianserin-d3** should be obtained from the supplier, the following table represents the typical data and

specifications provided for a high-purity, deuterated internal standard. This is based on standard industry practices for such reference materials.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Parameter	Specification	Method
Appearance	White to Off-White Solid	Visual Inspection
Identity	Conforms to structure	^1H -NMR, ^{13}C -NMR, Mass Spectrometry
Chemical Purity	$\geq 98\%$	HPLC/UV
Isotopic Purity (d3)	$\geq 99\%$	Mass Spectrometry
Isotopic Enrichment	≥ 98 atom % D	Mass Spectrometry
Solubility	Soluble in Methanol, Acetonitrile	Visual Inspection
Storage	Store at 2-8°C, protect from light	-

Expert Insight: The isotopic enrichment is a critical parameter, indicating the percentage of molecules that contain the desired number of deuterium atoms. High isotopic enrichment minimizes the contribution of the internal standard to the signal of the native analyte, a phenomenon known as "crosstalk," which can affect the accuracy of quantification at the lower limit of quantitation.

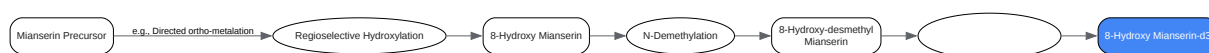
Synthesis and Isotopic Labeling: A Mechanistic Perspective

The synthesis of **8-Hydroxy Mianserin-d3** is a multi-step process that involves the initial synthesis of the non-deuterated 8-Hydroxy Mianserin, followed by the introduction of the deuterium label. While specific proprietary methods may vary between suppliers, a plausible synthetic approach can be inferred from the chemical literature.

The synthesis of the core Mianserin structure can be achieved through various established routes. The subsequent hydroxylation at the 8-position is a key metabolic transformation that

can be mimicked synthetically, potentially through directed ortho-metalation or other regioselective aromatic substitution reactions.

The introduction of the three deuterium atoms on the N-methyl group is typically achieved by using a deuterated methylating agent, such as iodomethane-d₃ (CD₃I), in the final step of the synthesis of the piperazine ring or by N-methylation of a desmethyl precursor.



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Caption: A plausible synthetic workflow for **8-Hydroxy Mianserin-d₃**.

Application in Bioanalytical Methods: A Step-by-Step Protocol

The primary application of **8-Hydroxy Mianserin-d₃** is as an internal standard for the quantification of 8-Hydroxy Mianserin in biological matrices, such as plasma or serum, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[9][10][11]}

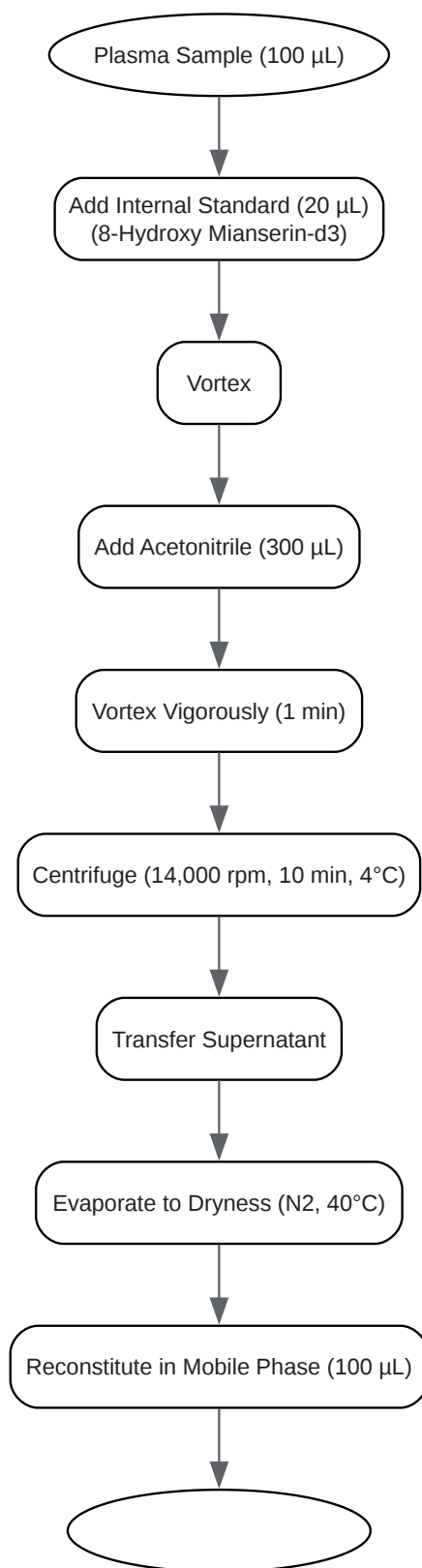
Experimental Protocol: Quantification of 8-Hydroxy Mianserin in Human Plasma

1. Preparation of Stock and Working Solutions:

- 8-Hydroxy Mianserin Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of 8-Hydroxy Mianserin in 1 mL of methanol.
- **8-Hydroxy Mianserin-d₃** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **8-Hydroxy Mianserin-d₃** in 1 mL of methanol.
- Working Solutions: Prepare a series of calibration standards by serial dilution of the 8-Hydroxy Mianserin stock solution with a 50:50 mixture of methanol and water. Prepare a working solution of the internal standard (e.g., 100 ng/mL) in the same diluent.

2. Sample Preparation (Protein Precipitation):

- Pipette 100 μ L of human plasma (or calibration standard/quality control sample) into a 1.5 mL microcentrifuge tube.
- Add 20 μ L of the internal standard working solution (e.g., 100 ng/mL **8-Hydroxy Mianserin-d3**) and vortex briefly.
- Add 300 μ L of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.



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Caption: A typical sample preparation workflow for bioanalysis.

3. LC-MS/MS Conditions (Illustrative):

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate the analyte from matrix components (e.g., starting with 5% B, ramping up to 95% B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MRM Transitions (Hypothetical):
 - 8-Hydroxy Mianserin: Q1: m/z 281.2 -> Q3: m/z [product ion 1], m/z [product ion 2]
 - **8-Hydroxy Mianserin-d3**: Q1: m/z 284.2 -> Q3: m/z [corresponding product ion 1], m/z [corresponding product ion 2]

4. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.

- Determine the concentration of 8-Hydroxy Mianserin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

8-Hydroxy Mianserin-d3 is a high-value analytical tool that enables researchers to achieve accurate and reliable quantification of the primary metabolite of Mianserin. Its commercial availability from specialized suppliers provides access to this essential internal standard for pharmacokinetic, drug metabolism, and toxicology studies. The principles of its synthesis and application are well-established within the scientific community, underscoring the importance of deuterated standards in modern bioanalysis. By following robust and validated analytical protocols, researchers can confidently generate high-quality data to support drug development and clinical research.

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